

Technical Guide: 7-Aminoclonazepam-d4 for Research and Drug Development

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Compound of Interest

Compound Name: 7-Aminoclonazepam-d4

Cat. No.: B1148778

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This in-depth guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the commercial sources, availability, and technical applications of **7-Aminoclonazepam-d4**. This deuterated internal standard is critical for the accurate quantification of 7-aminoclonazepam, the primary metabolite of the benzodiazepine clonazepam, in various biological matrices.

Commercial Availability and Product Specifications

7-Aminoclonazepam-d4 is readily available from several reputable commercial suppliers as a certified reference material (CRM) or analytical standard.^{[1][2][3][4][5][6][7][8][9][10]} These products are essential for use in clinical toxicology, forensic analysis, pain prescription monitoring, and isotope dilution methods.^{[3][10]} Many suppliers provide this standard meeting ISO/IEC 17025 and ISO 17034 international standards, ensuring its quality and reliability for quantitative analysis.^{[1][4][6][7]}

Below is a summary of the typical product specifications available from various suppliers.

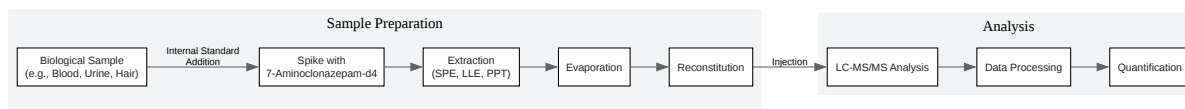
Parameter	Specification	Source(s)
CAS Number	1215070-96-4	[1][4][6][7][8][10]
Molecular Formula	C ₁₅ H ₈ D ₄ ClN ₃ O	[1][4][6][7]
Formula Weight	289.75 g/mol	[7][8][10]
Purity	≥98%	[1][6]
Formulation	Neat Solid	[1][6]
100 µg/mL in Acetonitrile	[3][7][9]	
1.0 mg/mL in Acetonitrile	[4][5][10]	
Storage Temperature	-20°C or 2-8°C	[1][3][4][6][10]
Stability	≥ 3 years	[1][6]
Intended Use	Internal standard for GC- or LC-MS	[1][4][5][6]

Analytical Applications and Experimental Protocols

7-Aminoclonazepam-d4 is primarily utilized as an internal standard in chromatographic methods, particularly Liquid Chromatography-Mass Spectrometry (LC-MS/MS), for the precise quantification of 7-aminoclonazepam in biological samples such as blood, serum, plasma, urine, and hair.[1][2][4][11] The use of a deuterated internal standard is the gold standard for quantitative mass spectrometry as it closely mimics the analyte's chemical and physical properties during sample preparation and analysis, correcting for matrix effects and variations in instrument response.

Experimental Workflow for Biological Sample Analysis

The general workflow for the analysis of 7-aminoclonazepam using its deuterated internal standard involves sample preparation, chromatographic separation, and mass spectrometric detection.



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A generalized experimental workflow for the quantification of 7-aminoclonazepam.

Detailed Experimental Protocols

This protocol is adapted from a method for the determination of clonazepam and its primary metabolite in whole blood.[4]

a. Sample Preparation: Solid Phase Extraction (SPE)

- To 1 mL of whole blood, add the **7-Aminoclonazepam-d4** internal standard.
- Buffer the sample with a pH 6 phosphate solution.
- Load the mixture onto a phenyl solid-phase extraction (SPE) column.
- Wash the column with 5% acetonitrile in pH 6 phosphate buffer.
- Elute the analyte and internal standard with ethyl acetate.
- Evaporate the eluent to dryness.
- Reconstitute the residue in the initial mobile phase for LC-MS/MS analysis.

b. LC-MS/MS Parameters

- Instrumentation: A triple quadrupole mass spectrometer is typically used for this analysis.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- Multiple Reaction Monitoring (MRM) Transitions:
 - 7-aminoclonazepam: m/z 286 \rightarrow 222 (quantitative) and m/z 286 \rightarrow 121 (qualitative)[12]
 - **7-aminoclonazepam-d4**: m/z 290 \rightarrow 226[12][13]
- Chromatographic Column: A C18 reverse-phase column is commonly employed.
- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol) with a modifier like formic acid or ammonium acetate is used.

This protocol outlines a "dilute and shoot" method which is a simpler and faster approach for urine samples.[12]

a. Sample Preparation

- To a urine sample, add the **7-Aminoclonazepam-d4** internal standard.
- Incorporate a glucuronidase hydrolysis step to measure both free and conjugated 7-aminoclonazepam.
- The sample is then diluted with a suitable solvent (e.g., synthetic urine) before direct injection into the LC-MS/MS system.[12]

b. LC-MS/MS Parameters

- Instrumentation: Agilent model 6410 triple quad or similar.[12]
- MRM Transitions:
 - 7-aminoclonazepam: m/z 286 \rightarrow 222 (quantitative), m/z 286 \rightarrow 121 (qualitative)[12]
 - **7-aminoclonazepam-d4**: m/z 290 \rightarrow 226[12]
- Calibration: A multi-point calibration curve is constructed using known concentrations of 7-aminoclonazepam.[12]

This method is suitable for detecting long-term exposure to clonazepam.[2]

a. Sample Preparation

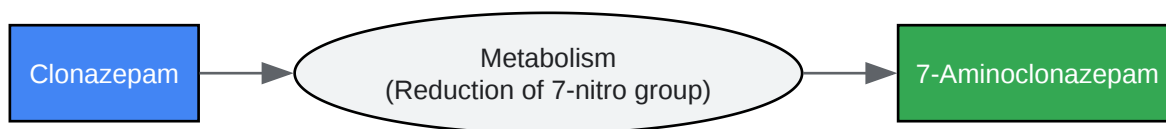
- Decontaminate and pulverize hair samples.
- Spike the hair aliquots with the internal standard (in this study, diazepam-d5 was used, but **7-Aminoclonazepam-d4** is also suitable).[2]
- Perform solid-phase extraction.
- Derivatize the extract before GC-MS analysis.

b. GC-MS Parameters

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Ionization Mode: Negative Chemical Ionization (NCI) can provide high sensitivity.[2]
- Quantification: An eight-point standard curve for 7-aminoclonazepam (1-1000 pg/mg) can be used.[2]

Signaling Pathways and Logical Relationships

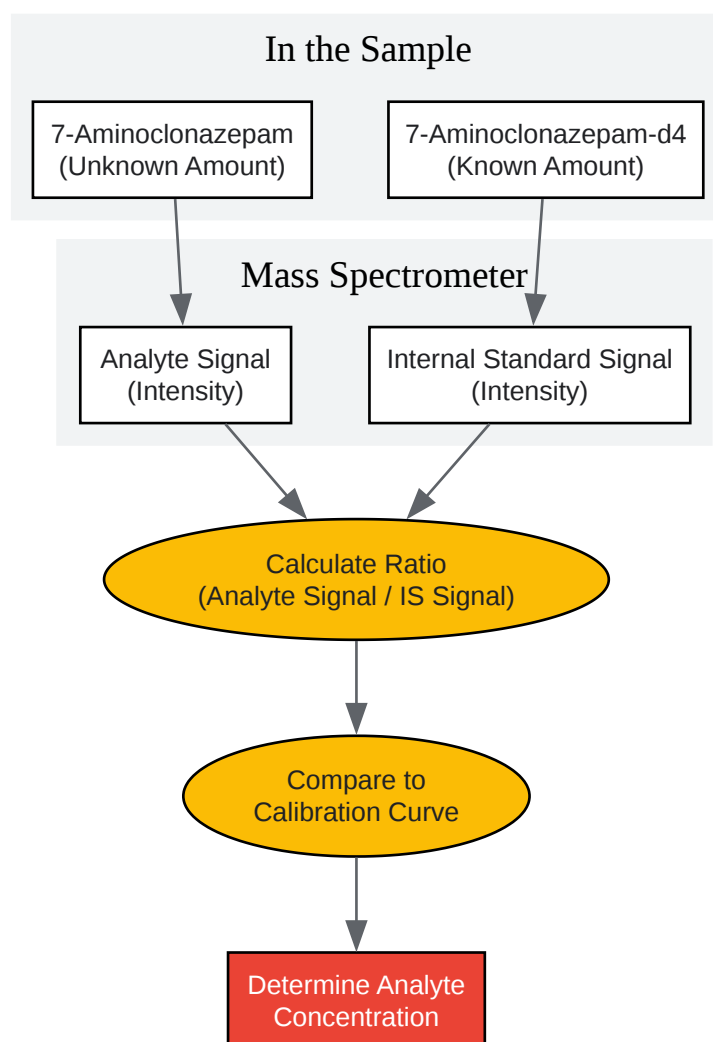
The primary logical relationship in the context of this technical guide is the metabolic pathway from the parent drug, clonazepam, to its major metabolite, 7-aminoclonazepam. The quantification of this metabolite is crucial for monitoring clonazepam use and compliance.



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The metabolic conversion of clonazepam to 7-aminoclonazepam.

The accurate quantification of 7-aminoclonazepam is achieved by using its deuterated analog, **7-Aminoclonazepam-d4**, as an internal standard. The logical relationship in the analytical method is based on the principle of isotope dilution mass spectrometry.



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The principle of quantification using an internal standard.

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